

T-1330 vs. Other Hindered Phenolic Antioxidants: A Comparative Analysis

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Compound of Interest

Compound Name: T-1330

Cat. No.: B016545

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This guide provides an objective comparison of the hindered phenolic antioxidant **T-1330** against other commonly used alternatives. The following sections present a summary of their performance based on experimental data, detailed methodologies for key experiments, and visual representations of the antioxidant mechanism and experimental workflows.

Comparative Performance Data

The efficacy of hindered phenolic antioxidants is critically dependent on the polymer matrix, processing conditions, and the end-use environment. The tables below summarize key performance indicators for **T-1330** and other hindered phenolic antioxidants in High-Density Polyethylene (HDPE) and Polypropylene Random Copolymer (PP-R).

Table 1: Performance in High-Density Polyethylene (HDPE)

Antioxidant	Concentration (wt%)	Test Method	Oxidation Induction Time (OIT) at 210°C (min)	Melt Flow Rate (MFR) after multiple extrusions (g/10 min)	Key Findings
T-1330 (Irganox 1330)	0.1	OIT (DSC)	97.25	Not explicitly stated, but noted as having excellent processing property.	Showed the most excellent processing property and oxidation resistance behavior among the tested antioxidants in HDPE.[1]
Irganox 1010	0.1	OIT (DSC)	89.73	Higher than T-1330, indicating less processing stability.	Demonstrated good oxidation resistance but was inferior to T-1330 in processing stability.[1]
Irganox 1024	0.1	OIT (DSC)	Lower than T-1330 and Irganox 1010	Higher than T-1330 and Irganox 1010	Showed lower performance in both processing and oxidation resistance compared to T-1330 and

				Irganox 1010. [1]	
				Exhibited lower performance in both processing and oxidation resistance compared to T-1330 and Irganox 1010. [1]	
Irganox 3114	0.1	OIT (DSC)	Lower than T-1330 and Irganox 1010	Higher than T-1330 and Irganox 1010	

Table 2: Performance in Polypropylene Random Copolymer (PP-R) Pipes

Antioxidant	Test Method	Oxidation Induction Time (OIT) at 210°C (min)	Key Findings
T-1330 (Irganox 1330)	OIT (DSC)	Noted as showing good resistance to thermal oxidation.	Present in the pipe with the best thermal stability (OIT of 25 ± 0.5 min), in combination with Irganox 1010 and Irgafos 168. [2]
Irganox 1010	OIT (DSC)	Showed good resistance to thermal oxidation.	A key component of the antioxidant package in the best-performing pipe.
Irganox 1076	OIT (DSC)	Demonstrated good resistance to thermal oxidation.	Included for its known performance as a primary antioxidant.

Table 3: Discoloration (Yellowness Index)

Direct comparative data for the Yellowness Index of **T-1330** against other specific hindered phenolic antioxidants was not readily available in the searched literature. However, it is a known phenomenon that phenolic antioxidants can contribute to discoloration (yellowing) in polymers, particularly upon exposure to heat, light, and oxides of nitrogen. The degree of discoloration can be influenced by the specific chemical structure of the antioxidant and its transformation products.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Oxidation Induction Time (OIT)

This test determines the thermal stability of a material in an oxidative atmosphere.

- Apparatus: Differential Scanning Calorimeter (DSC).
- Procedure (based on ISO 11357-6):
 - A small sample (typically 5-10 mg) of the polymer containing the antioxidant is placed in an aluminum pan.
 - The sample is heated to the specified isothermal test temperature (e.g., 210°C) under a nitrogen atmosphere at a defined heating rate (e.g., 20°C/min).
 - Once the temperature is stable, the gas is switched from nitrogen to oxygen at the same flow rate.
 - The time from the introduction of oxygen until the onset of the exothermic oxidation peak is recorded as the OIT.

Melt Flow Rate (MFR)

This test measures the ease of flow of a molten thermoplastic polymer.

- Apparatus: Extrusion Plastometer (Melt Flow Indexer).

- Procedure (based on ASTM D1238):
 - The apparatus is preheated to a specified temperature (e.g., 230°C for PP-R).
 - A specified mass of the polymer is loaded into the heated barrel.
 - A standard weight is placed on the piston to apply a constant load (e.g., 2.16 kg for PP-R).
 - The molten polymer is extruded through a standard die.
 - The extrudate is cut at regular intervals and weighed.
 - The MFR is calculated in grams of polymer extruded per 10 minutes.

Yellowness Index (YI)

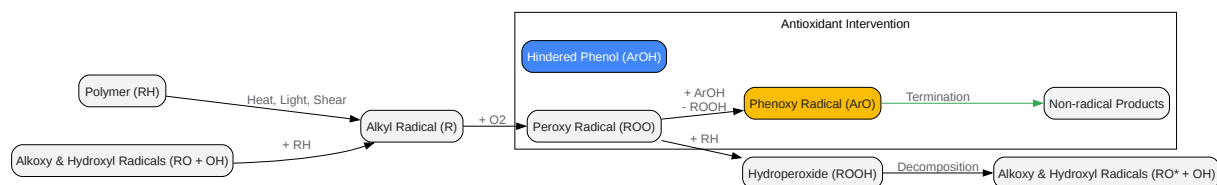
This test quantifies the degree of yellowness of a plastic sample.

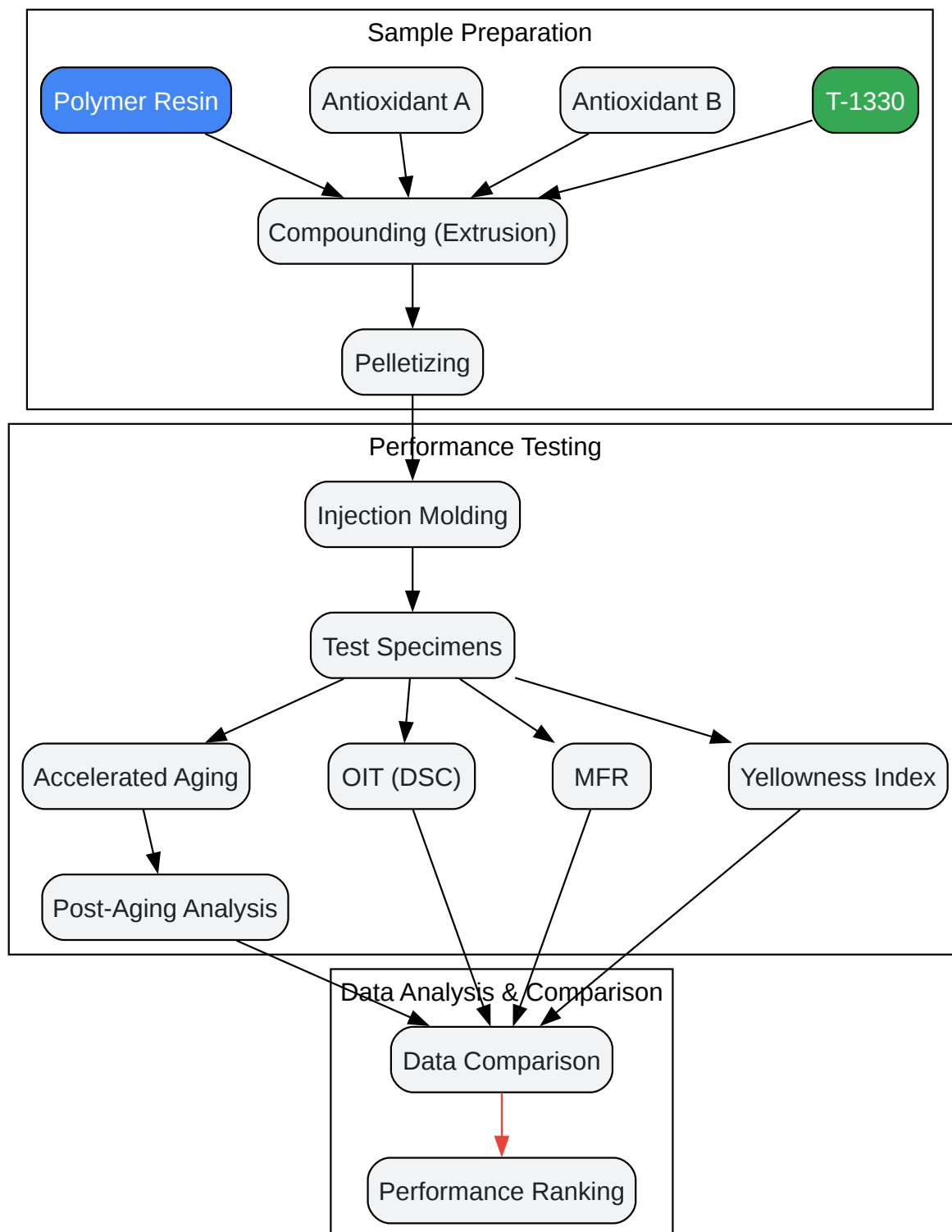
- Apparatus: Spectrophotometer or Colorimeter.
- Procedure (based on ASTM E313):
 - The instrument is calibrated using a standard white reference.
 - The tristimulus values (X, Y, Z) of the polymer sample are measured.
 - The Yellowness Index is calculated from these values using a standard formula. A higher YI value indicates a greater degree of yellowness.

Mandatory Visualizations

Antioxidant Mechanism of Hindered Phenols

Hindered phenolic antioxidants function as primary antioxidants by interrupting the free-radical chain mechanism of polymer degradation. They donate a hydrogen atom from their sterically hindered hydroxyl group to reactive radicals, thereby neutralizing them and forming a stable phenoxy radical that does not readily participate in further degradation reactions.





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